

A Comparative Genomic Guide: Salmonella Kentucky ST198 vs. ST152

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ST 198

Cat. No.: B15578269

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of two key *Salmonella enterica* serovar Kentucky sequence types (STs): the globally emerging, often multidrug-resistant ST198, and the predominantly animal-associated ST152. Understanding the genomic distinctions between these lineages is crucial for diagnostics, surveillance, and the development of targeted interventions.

Core Genomic and Epidemiological Distinctions

Salmonella Kentucky is a polyphyletic serovar, with ST198 and ST152 representing two distinct and genetically distant lineages.^{[1][2][3]} Phylogenetic analyses have shown that these two STs are more closely related to other *Salmonella* serovars than to each other.^{[1][4]}

ST198 is frequently associated with human clinical cases of salmonellosis, particularly in Northern Africa, Europe, and Southeast Asia.^[1] A specific subclade, ST198-CIPR, is notable for its resistance to ciprofloxacin and other antimicrobials.^[5] Infections in North America with ST198 have often been linked to international travel.^[1] In contrast, ST152 is the most prevalent sequence type found in poultry in the United States and is only sporadically associated with human illness.^{[2][3][6]}

Comparative Data Summary

The following tables summarize key quantitative differences between S. Kentucky ST198 and ST152 based on available genomic and phenotypic data.

Table 1: General Characteristics and Host Association

Feature	S. Kentucky ST198	S. Kentucky ST152
Primary Association	Human clinical cases, international poultry[2][3][6]	U.S. poultry, cattle[1][2][3][6]
Prevalence in U.S. Humans	Accounts for the majority of S. Kentucky infections[7][8][9]	Less frequently associated with human illness[2][3][6]
Geographic Distribution	Global, with a notable presence in Africa, Asia, and Europe[5][10]	Predominantly North America, particularly the U.S.[1][6]

Table 2: Antimicrobial Resistance Profile

Antimicrobial Resistance	S. Kentucky ST198	S. Kentucky ST152
Fluoroquinolone Resistance	Common, especially in the ST198-CIPR subclade due to mutations in gyrA and parC[5][10][11]	Generally susceptible to fluoroquinolones[2][3]
Multidrug Resistance (MDR)	Frequently MDR, often associated with the presence of Salmonella Genomic Island 1 (SGI-1)[10][12]	MDR is observed but less consistently than in ST198[2]
Common Resistance Genes	aac(3)-Id, aadA7, blaTEM-1, sul1, tetA (associated with SGI1-K)[5]	Resistance genes are more variable and less consistently reported.
Third-Generation Cephalosporins	Resistance has been reported[11]	Resistance has been reported[2]

Table 3: Genomic Features

Genomic Feature	S. Kentucky ST198	S. Kentucky ST152
Genetic Lineage	Forms a distinct genetic lineage from ST152[2][3]	Forms a distinct genetic lineage from ST198[2][3]
Lineage-Specific Genes	Possesses a unique repertoire of lineage-specific genes, with many encoding for metabolic functions[13]	Possesses a unique repertoire of lineage-specific genes, also with a significant portion related to metabolism[13]
Pan-genome	A comparative analysis of three ST198 and four ST152 strains identified a pan-genome of 5464 genes.[13]	A comparative analysis of three ST198 and four ST152 strains identified a pan-genome of 5464 genes.[13]
Metabolic Versatility	Exhibits significantly higher respiratory activity and broader metabolic versatility across various substrates and stress conditions.[13][14]	Shows a more limited metabolic profile compared to ST198.[13][14]
myo-inositol Catabolism	The canonical iol gene cluster for myo-inositol catabolism is conserved.[13][14]	The canonical iol gene cluster is absent, though weak growth on myo-inositol suggests an alternative pathway may exist. [13][14]

Experimental Protocols

Whole-Genome Sequencing and Comparative Genomic Analysis

This protocol outlines a typical workflow for the comparative genomic analysis of S. Kentucky ST198 and ST152 isolates.

- Bacterial Isolation and Culture:
 - Isolate presumptive Salmonella colonies from samples (e.g., clinical swabs, food products, environmental swabs) using selective agar such as Xylose Lysine Deoxycholate (XLD)

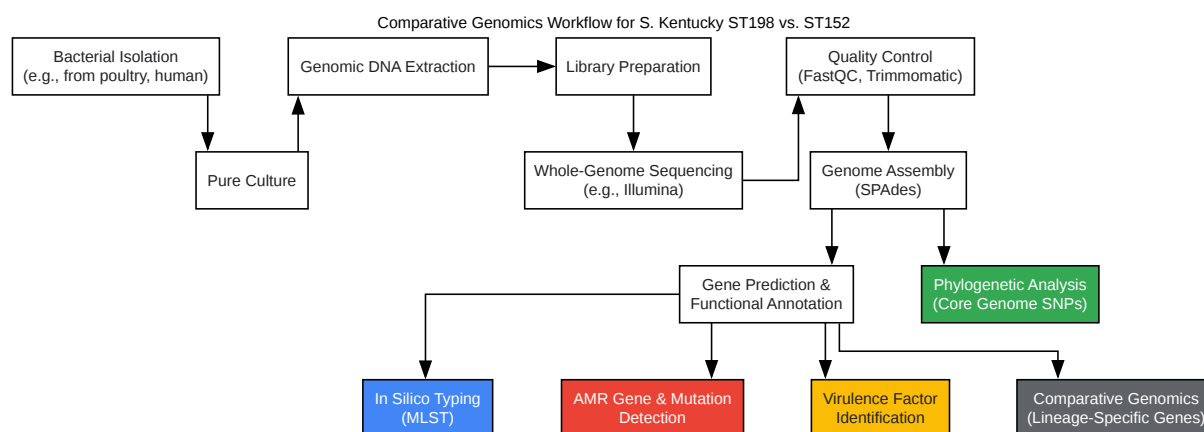
agar.

- Subculture single colonies in a non-selective broth such as Brain Heart Infusion (BHI) broth at 37°C for 18-24 hours.[15]
- DNA Extraction:
 - Extract high-quality genomic DNA from the overnight culture using a commercial kit (e.g., DNeasy Blood & Tissue Kit, Qiagen) according to the manufacturer's instructions.[15][16]
 - Assess DNA quality and quantity using a spectrophotometer (e.g., NanoDrop) and a fluorometer (e.g., Qubit).[16]
- Library Preparation and Sequencing:
 - Prepare sequencing libraries using a commercial kit (e.g., Nextera XT DNA Library Prep Kit, Illumina) following the manufacturer's protocol.[16]
 - Perform paired-end sequencing on an Illumina platform (e.g., MiSeq, NextSeq) to generate short-read data.[15][16]
- Bioinformatic Analysis:
 - Quality Control: Assess the quality of raw sequencing reads using tools like FastQC. Trim low-quality bases and remove adapter sequences using software such as Trimmomatic. [15][16]
 - De Novo Assembly: Assemble the trimmed reads into contigs using an assembler like SPAdes.[15]
 - In Silico Typing: Determine the sequence type (ST) using Multi-Locus Sequence Typing (MLST) tools.
 - Antimicrobial Resistance (AMR) Gene Detection: Identify acquired AMR genes and chromosomal mutations (e.g., in *gyrA*, *parC*) using databases like ResFinder and CARD.
 - Virulence Factor Identification: Screen the genomes for known virulence factors using databases such as the Virulence Factor Database (VFDB).[12]

- Phylogenetic Analysis: Perform core genome single nucleotide polymorphism (SNP) analysis to infer phylogenetic relationships between isolates. A suitable reference genome (e.g., a well-characterized ST198 or ST152 strain) should be used for mapping.[1][2]
- Comparative Genomics: Identify lineage-specific genes and genomic regions (e.g., genomic islands like SGI-1) by comparing the genomes of ST198 and ST152 isolates.

Visualizations

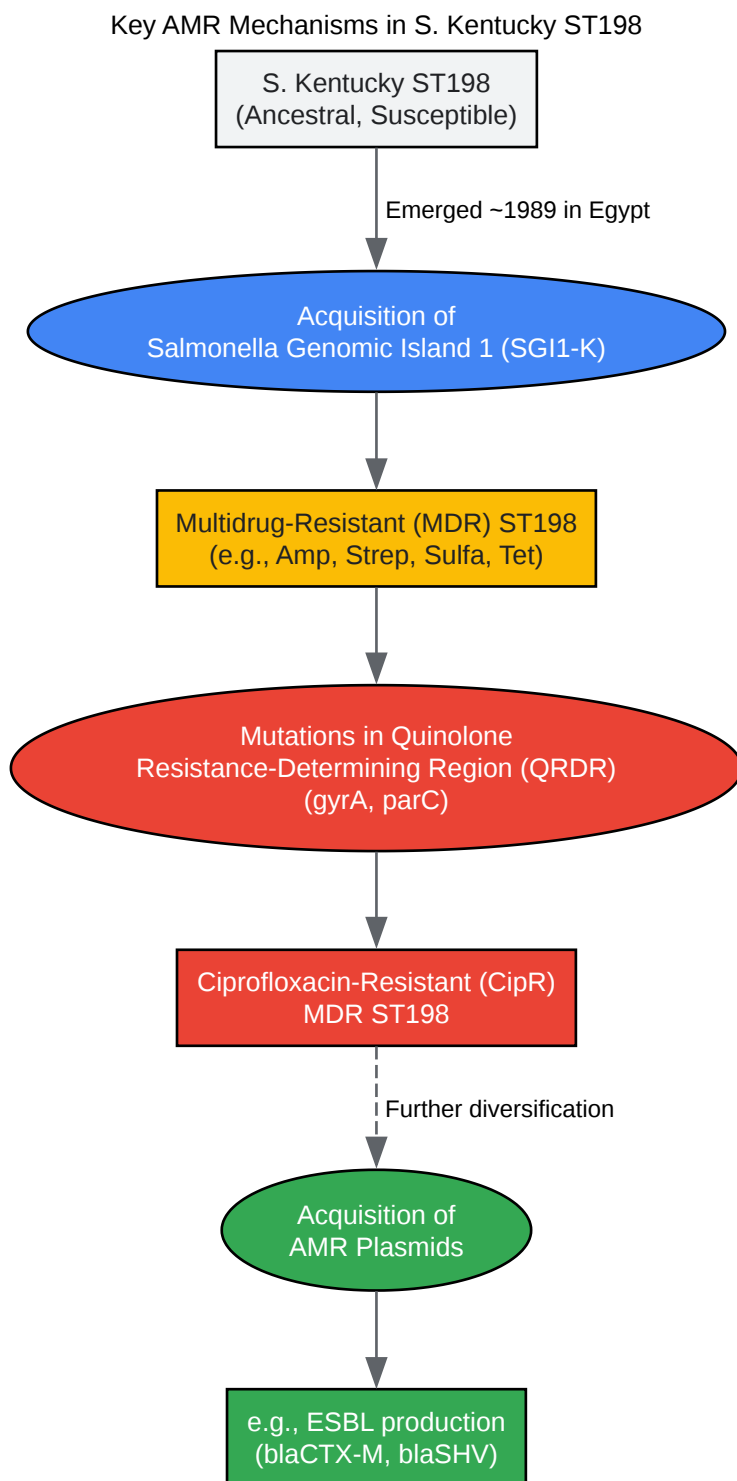
Logical Workflow for Comparative Genomics



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps in the comparative genomic analysis of *S. Kentucky* isolates.

Antimicrobial Resistance Acquisition in *S. Kentucky* ST198



[Click to download full resolution via product page](#)

Caption: A diagram showing the stepwise acquisition of key antimicrobial resistance determinants in S. Kentucky ST198.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Genomic and Evolutionary Analysis of Two Salmonella enterica Serovar Kentucky Sequence Types Isolated from Bovine and Poultry Sources in North America - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Frontiers | High-Resolution Comparative Genomics of Salmonella Kentucky Aids Source Tracing and Detection of ST198 and ST152 Lineage-Specific Mutations [frontiersin.org]
- 3. frontiersin.org [frontiersin.org]
- 4. Item - Genomic and Evolutionary Analysis of Two Salmonella enterica Serovar Kentucky Sequence Types Isolated from Bovine and Poultry Sources in North America - Public Library of Science - Figshare [plos.figshare.com]
- 5. microbiologyresearch.org [microbiologyresearch.org]
- 6. patrinum.ch [patrinum.ch]
- 7. Genomic Diversity, Antimicrobial Resistance, and Virulence Gene Profiles of Salmonella Serovar Kentucky Isolated from Humans, Food, and Animal Ceca Content Sources in the United States - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Genomic Diversity, Antimicrobial Resistance, and Virulence Gene Profiles of Salmonella Serovar Kentucky Isolated from Humans, Food, and Animal Ceca Content Sources in the United States [agris.fao.org]
- 9. fda.gov [fda.gov]
- 10. Global phylogenomics of multidrug-resistant Salmonella enterica serotype Kentucky ST198 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Genomic characterization of multidrug-resistant Salmonella serovar Kentucky ST198 isolated in poultry flocks in Spain (2011–2017) - PMC [pmc.ncbi.nlm.nih.gov]
- 12. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 13. mdpi.com [mdpi.com]
- 14. Comparative Genomics and Functional Profiling Reveal Lineage-Specific Metabolic Adaptations in Globally Emerging Fluoroquinolone-Resistant Salmonella Kentucky ST198 -

PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- 15. journals.asm.org [journals.asm.org]
- 16. Whole-genome sequencing-based characterization of *Salmonella enterica* Serovar Enteritidis and Kentucky isolated from laying hens in northwest of Iran, 2022–2023 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [A Comparative Genomic Guide: *Salmonella* Kentucky ST198 vs. ST152]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15578269/docs#a-comparative-genomic-guide-salmonella-kentucky-st198-vs-st152>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check